

Comprehensive Technical Guide: Safety and Handling of 2,5-Dibromo-4-nitropyridine

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Compound of Interest

Compound Name: 2,5-Dibromo-4-nitropyridine

CAS No.: 221241-31-2

Cat. No.: B1430769

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Executive Summary

2,5-Dibromo-4-nitropyridine (CAS: 221241-31-2) is a high-value heterocyclic building block utilized primarily in the synthesis of complex pharmaceutical agents and agrochemicals.^[1] Characterized by the presence of two bromine atoms and a nitro group on the pyridine ring, this compound exhibits significant reactivity, particularly in nucleophilic aromatic substitution () reactions.

While invaluable for late-stage functionalization, its structural features impose specific safety requirements. The electron-deficient pyridine core, activated by the nitro group, necessitates strict control over reaction exotherms and pH conditions. This guide provides a rigorous, autonomous framework for the safe storage, manipulation, and disposal of **2,5-Dibromo-4-nitropyridine**, moving beyond basic SDS summaries to field-proven operational protocols.

Physicochemical Profile & Hazard Identification

Effective risk management begins with a precise understanding of the material's physical state and reactivity profile.

Table 1: Physicochemical Specifications



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Hazard Classification (GHS)

Based on structural analogs and available safety data, **2,5-Dibromo-4-nitropyridine** is classified under the following GHS categories. Note: Always consult the specific lot SDS before use.

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.
- STOT-SE: Category 3 (H335) – May cause respiratory irritation.

Structural Alerts & Reactivity

- Nitro Group Activation: The nitro group at the C4 position strongly activates the pyridine ring, making the C2 and C6 positions (and the nitro group itself) susceptible to nucleophilic attack. This reactivity can lead to rapid, exothermic reactions with strong nucleophiles (amines, thiols).
- Thermal Instability: Nitro-substituted heterocycles can decompose violently at elevated temperatures. Avoid heating neat material above 100°C without DSC (Differential Scanning Calorimetry) validation.

Operational Safety Framework

This section details the engineering controls and personal protective equipment (PPE) required to mitigate the hazards identified above.

Engineering Controls[2]

- **Primary Containment:** All weighing, transfer, and reaction setups must be conducted within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- **Inert Atmosphere:** Due to potential moisture sensitivity, handle under a blanket of nitrogen or argon.
- **Static Dissipation:** Use antistatic weighing boats and ground all metal equipment, as dry organic powders can generate static charges leading to ignition risks.

Personal Protective Equipment (PPE) Matrix



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Diagram 1: Risk Assessment & Control Logic

The following workflow illustrates the decision-making process for handling this compound safely.



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Caption: Decision logic for selecting appropriate safety controls based on operational scale.

Experimental Handling & Synthesis Protocols

The primary utility of **2,5-Dibromo-4-nitropyridine** lies in its ability to undergo regioselective reactions. The following protocol outlines a safe method for a generic nucleophilic substitution, emphasizing exotherm control.

Protocol: Nucleophilic Aromatic Substitution ()

Objective: Safe displacement of the C2-Bromine or C4-Nitro group using a nucleophile (e.g., an amine).

Reagents & Equipment^{[2][3][4][5]}

- Substrate: **2,5-Dibromo-4-nitropyridine** (1.0 equiv)
- Nucleophile: Primary or secondary amine (1.1 equiv)
- Base:
or DIPEA (1.2–2.0 equiv)
- Solvent: Anhydrous DMF or Acetonitrile (0.1 M concentration)

- Apparatus: Round-bottom flask, magnetic stir bar, temperature probe, addition funnel.

Step-by-Step Methodology

- Setup: Flame-dry the glassware and cool under nitrogen flow.
- Dissolution: Charge the flask with **2,5-Dibromo-4-nitropyridine** and solvent. Stir until fully dissolved. Note: Ensure the solution is homogenous to prevent hot spots.
- Temperature Control: Cool the reaction mixture to 0°C using an ice bath. The nitro group activation lowers the energy barrier, making the reaction potentially fast and exothermic.
- Addition: Add the base followed by the slow, dropwise addition of the nucleophile.
 - Safety Check: Monitor internal temperature. Do not allow a rise >5°C during addition.
- Reaction Monitoring: Allow to warm to room temperature. Monitor by TLC or LC-MS.
 - Caution: Do not heat unless conversion is stalled and thermal stability has been verified.
- Quenching: Once complete, dilute with EtOAc and quench by slow addition of saturated solution.
- Workup: Wash organic layer with water and brine. Dry over

Diagram 2: Reaction Safety Workflow

This diagram visualizes the critical control points (CCPs) in the synthetic workflow.



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Caption: Workflow for SnAr reactions highlighting critical temperature control points.

Emergency Response & Waste Management Spill Response

In the event of a solid spill:

- Evacuate: Clear the immediate area of unnecessary personnel.
- PPE: Don double gloves, goggles, and a P95 respirator.
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup: Scoop material into a sealable hazardous waste container. Wipe the surface with a detergent solution, followed by water.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.
- Skin Contact: Wash with soap and water for at least 15 minutes. Remove contaminated clothing.[2]

- Eye Contact: Rinse cautiously with water for 15 minutes, lifting eyelids. Seek medical attention immediately.

Waste Disposal[2]

- Classification: **2,5-Dibromo-4-nitropyridine** waste must be segregated as Halogenated Organic Waste.
- Protocol: Do not mix with strong acids or oxidizers in the waste stream. Label clearly with "Toxic" and "Irritant."
- Destruction: Incineration is the preferred method for disposal, conducted by a licensed waste management facility.

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